

An In-depth Technical Guide to N-(2-methoxy-5-sulfamoylphenyl)acetamide

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Compound of Interest

Compound Name: *N*-(2-methoxy-5-sulfamoylphenyl)acetamide

Cat. No.: B1274073

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-(2-methoxy-5-sulfamoylphenyl)acetamide**, including its chemical identity, physicochemical properties, and available technical data. Due to the limited availability of specific experimental data for this compound in publicly accessible literature, this guide also incorporates information on closely related structural analogs to provide a broader context for its potential characteristics and synthesis.

Chemical Identity

IUPAC Name: N-[5-(aminosulfonyl)-2-methoxyphenyl]acetamide[1]

Synonyms:

- 3-Acetamido-4-methoxybenzenesulfonamide
- **N-(2-methoxy-5-sulfamoylphenyl)acetamide**

Chemical Structure:

Hypothetical Synthesis of N-(2-methoxy-5-sulfamoylphenyl)acetamide

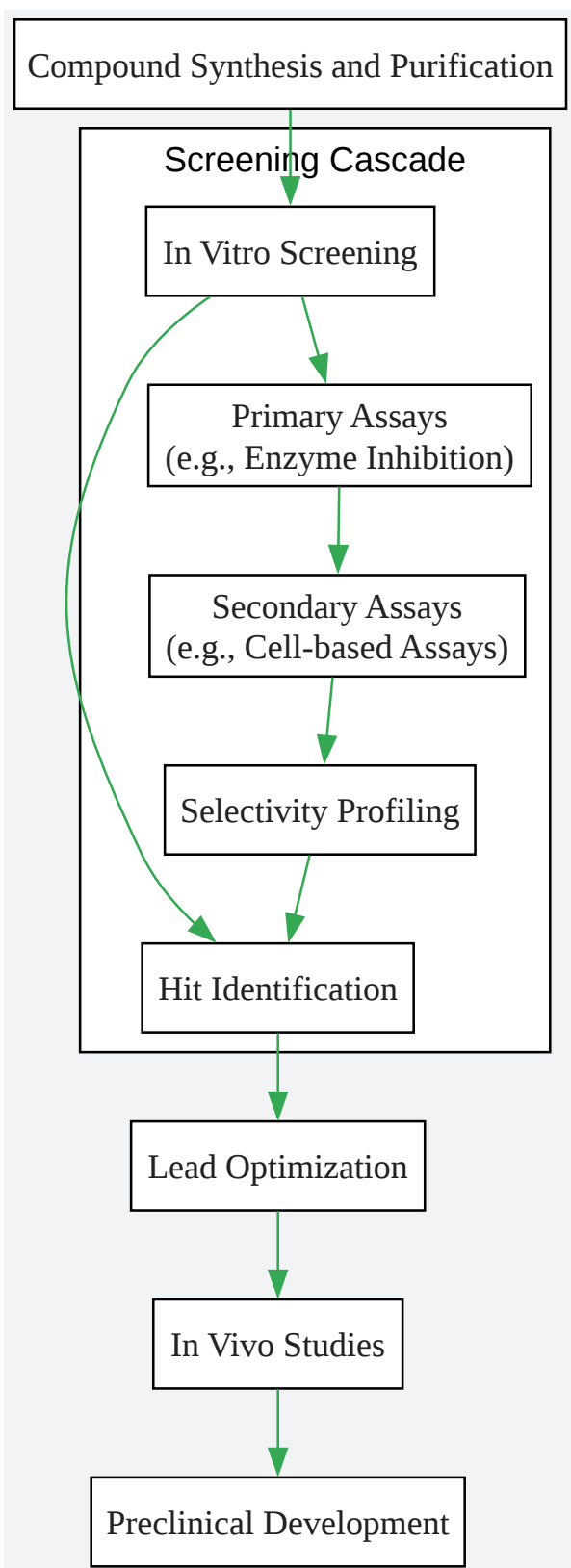
2-methoxy-5-nitroaniline

1. Chlorosulfonation
2. Amination

2-methoxy-5-aminobenzenesulfonamide

Acetylation
(e.g., Acetic Anhydride)

N-(2-methoxy-5-sulfamoylphenyl)acetamide



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References

- 1. PubChemLite - N-(2-methoxy-5-sulfamoylphenyl)acetamide (C₉H₁₂N₂O₄S) [pubchemlite.lcsb.uni.lu]
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